

An In-depth Technical Guide to 3-(Dimethylamino)benzoic Acid

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Compound of Interest

Compound Name: 3-(Dimethylamino)benzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and key applications of **3-(Dimethylamino)benzoic acid**. The information is intended to support researchers, scientists, and professionals in the fields of chemistry and drug development.

Core Chemical Properties

3-(Dimethylamino)benzoic acid, also known as 3-Dimethylaminobenzoic acid, is a benzoic acid derivative. It is a light yellow to yellow-beige crystalline powder.^{[1][2]}

Identifiers

Identifier	Value
IUPAC Name	3-(dimethylamino)benzoic acid[3]
CAS Number	99-64-9[3]
Molecular Formula	C ₉ H ₁₁ NO ₂ [3]
Molecular Weight	165.19 g/mol [3]
InChI Key	NEGFNJRAUMCZMY-UHFFFAOYSA-N[4]
SMILES	CN(C)c1cccc(c1)C(=O)O[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-(Dimethylamino)benzoic acid** is presented below.

Property	Value	Source
Melting Point	148-150 °C	[1][2][4][5]
Boiling Point	293.03 °C (rough estimate)	[2]
Density	1.1603 g/cm ³ (rough estimate)	[2]
pKa	3.36 ± 0.10 (Predicted)	[2]
Solubility	Soluble in methanol (50 mg/mL).[1][2][4] Insoluble in water.[1][2]	
Appearance	Light yellow to yellow-beige crystalline powder.[1][6]	

Spectral Data

Detailed spectral information is crucial for the identification and characterization of **3-(Dimethylamino)benzoic acid**.

Spectrum Type	Key Data
Mass Spectrometry	Molecular Ion: m/z 165.[3]
Infrared (IR) Spectroscopy	Conforms to standard spectra.[6]
¹ H NMR	Spectrum available.[7]
¹³ C NMR	Spectrum available.

Experimental Protocols

Synthesis of 3-(Dimethylamino)benzoic Acid

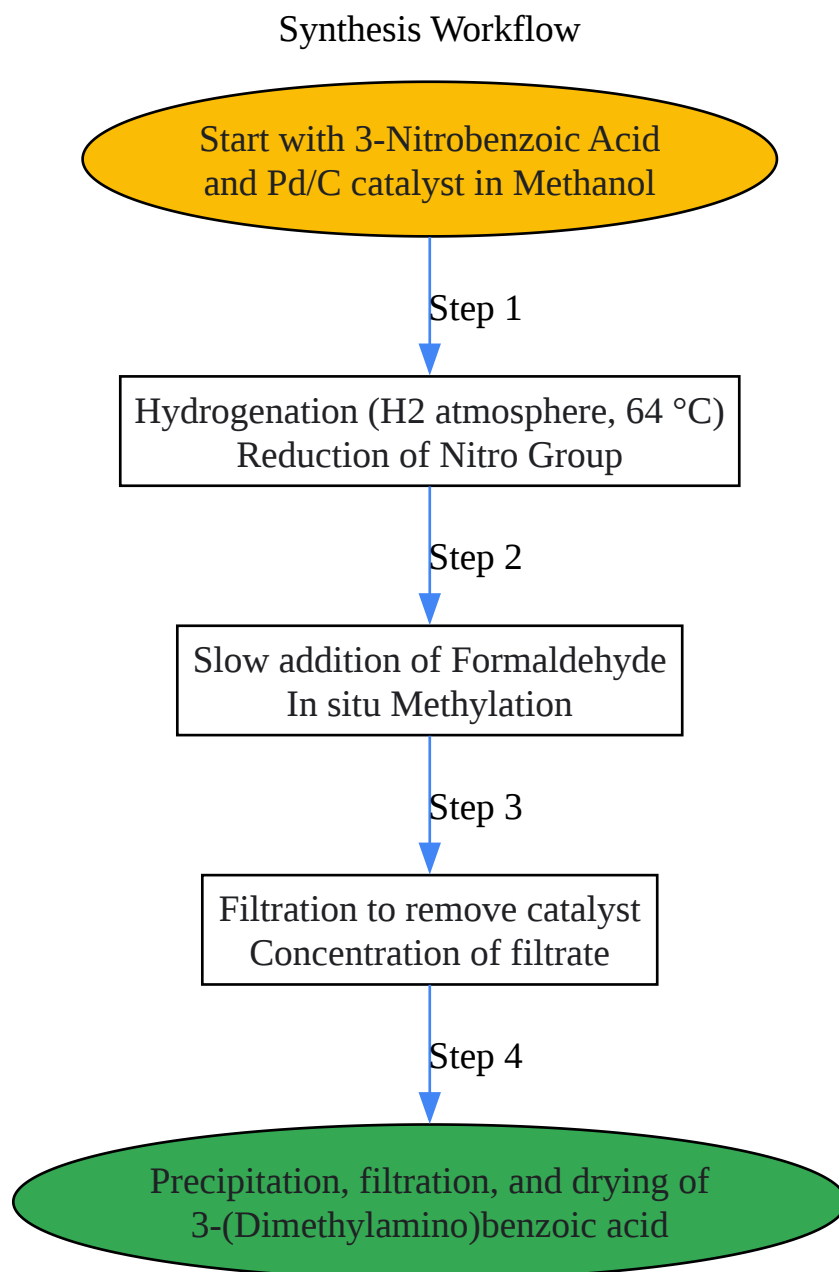
A common method for the synthesis of **3-(Dimethylamino)benzoic acid** is the reductive methylation of 3-nitrobenzoic acid.

Reaction: 3-Nitrobenzoic acid is reduced to 3-aminobenzoic acid, which is then methylated in situ using formaldehyde.

Example Protocol:

- **Reaction Setup:** To a solution of 3-nitrobenzoic acid in methanol, add a palladium on carbon (Pd/C) catalyst.[1]
- **Hydrogenation:** The mixture is subjected to a hydrogen atmosphere at an elevated temperature (e.g., 64 °C) until the uptake of hydrogen ceases, indicating the complete reduction of the nitro group to an amino group.[1]
- **Methylation:** A solution of formaldehyde is then slowly added to the reaction mixture while maintaining the hydrogen atmosphere. The reaction is continued until hydrogen uptake ceases again.[1]
- **Work-up:** The catalyst is removed by filtration. The filtrate is concentrated to precipitate the product, **3-(Dimethylamino)benzoic acid**. The precipitate is collected by filtration, washed with water, and dried.[1]

Below is a Graphviz diagram illustrating the general workflow for the synthesis of **3-(Dimethylamino)benzoic acid**.



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Synthesis Workflow Diagram

Analytical Method: High-Performance Liquid Chromatography (HPLC)

An established reverse-phase HPLC method can be used for the analysis of **3-(Dimethylamino)benzoic acid**.

Method Details:

- Column: Newcrom R1 HPLC column.
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used in place of phosphoric acid.
- Application: This method is suitable for purity analysis and can be adapted for preparative separation to isolate impurities. It is also applicable for pharmacokinetic studies.

Biological Activity and Applications

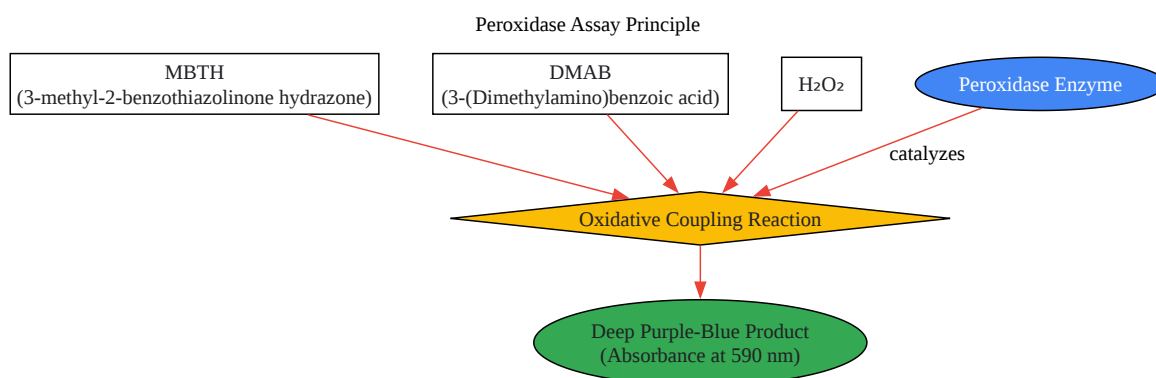
Use in Peroxidase Assays

3-(Dimethylamino)benzoic acid is a key reagent in a sensitive chromogenic assay for the determination of peroxidase and manganese peroxidase activity.[\[1\]](#)

Assay Principle:

The assay is based on the oxidative coupling of 3-methyl-2-benzothiazolinone hydrazone (MBTH) and **3-(Dimethylamino)benzoic acid** (DMAB) in the presence of hydrogen peroxide (H_2O_2) and the peroxidase enzyme. This reaction produces a deep purple-blue colored product with a maximum absorbance at 590 nm. The high extinction coefficient of the product allows for the detection of low enzyme activities.

Below is a Graphviz diagram illustrating the principle of the peroxidase assay.



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Peroxidase Assay Diagram

Sirtuin Inhibition Studies

Research has indicated that a positional isomer, 4-(Dimethylamino)benzoic acid, acts as a weak inhibitor of yeast sirtuin (Sir2p). The study suggested that the relative positions of the dimethylamino and carboxylic acid groups are important for this activity. While this points to a potential area of investigation, there is currently limited information on the specific sirtuin inhibitory activity of **3-(Dimethylamino)benzoic acid**.

Safety and Handling

3-(Dimethylamino)benzoic acid is known to cause skin and serious eye irritation. It may also cause respiratory irritation.

Precautionary Measures:

- Handling: Use in a well-ventilated area. Avoid breathing dust. Wash hands thoroughly after handling.[8]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[8]
- Storage: Store in a dry, cool, and well-ventilated place. Keep the container tightly closed.

This guide provides a foundational understanding of **3-(Dimethylamino)benzoic acid** for scientific and research applications. For more detailed information, please refer to the cited sources.

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